

4-Octadecylaniline safety data sheet GHS pictograms

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Compound Focus: 4-Octadecylaniline

CAS No.: 114235-67-5

Cat. No.: S1488594

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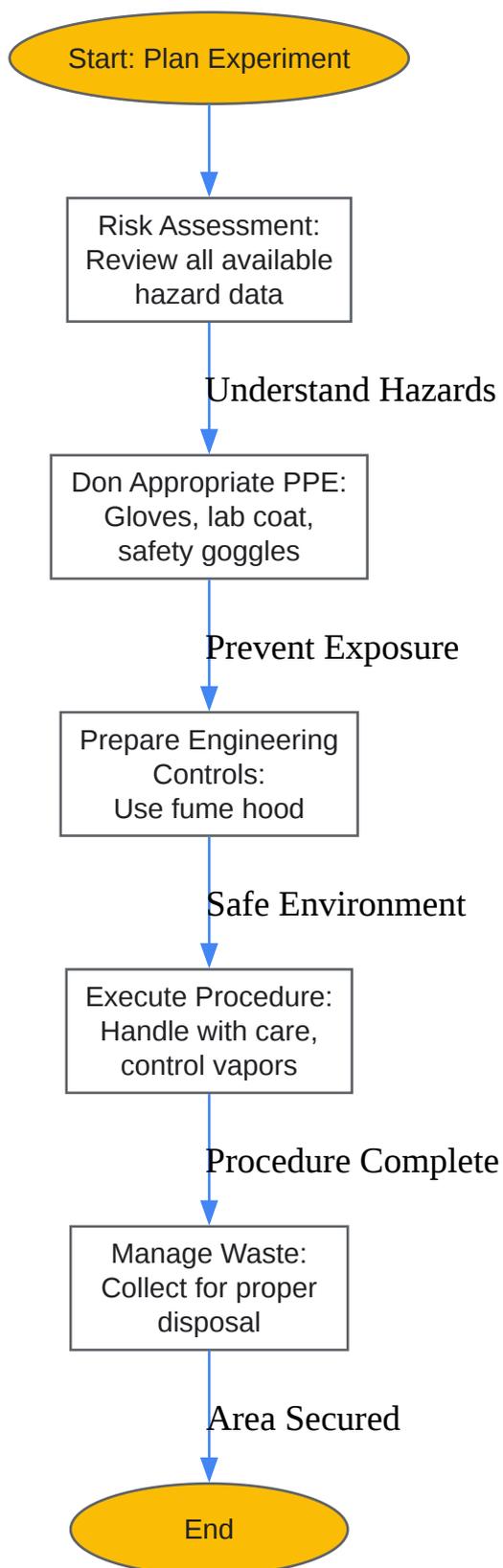
Identified Hazards and Safety Information

The table below summarizes the available safety and hazard information for **4-Octadecylaniline** from the search results [1].

Property	Detail
Hazard Codes	Xi (Irritant) [1]
Hazard Statements	H36/37/38 (May cause irritation to the eyes, respiratory system, and skin) [1]
Precautionary Statements	P26, P36 (Specific wording not provided in search results) [1]
Flash Point	196.4°C [1]
WGK Germany	3 (Severely hazardous to water) [1]

Experimental Handling Workflow

The provided hazard statements suggest that **4-Octadecylaniline** is an irritant. Given its structural relation to aniline, which is highly toxic [2], a cautious approach is essential. The diagram below outlines a recommended workflow for its safe handling in a laboratory setting.



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> A recommended workflow for handling **4-Octadecylaniline**, emphasizing risk assessment, personal protective equipment (PPE), and engineering controls.

Detailed Handling Protocols

- **Personal Protective Equipment (PPE):** Based on the irritant properties (Xi), wear appropriate protective clothing, gloves, and eye/face protection [1]. The general guidance for aniline, a related compound, stresses the importance of preventing skin contact and eye contact, and having facilities for quick drenching available [2].
- **Engineering Controls:** Use local exhaust ventilation and handle the substance in a well-ventilated place, ideally within a fume hood, to prevent inhalation of vapors or dust.
- **Storage and Stability:** Store in a cool, well-ventilated place. Keep container tightly closed. The compound has a defined melting point (59-63 °C) and boiling point (240-245 °C at 0.4 mm Hg), which should be considered for storage conditions [1].
- **Spill and Disposal:** Avoid generating dust. Sweep up and place into a suitable, sealed container for disposal. Do not allow the material to enter the environment, as it is classified as severely hazardous to water (WGK 3) [1].

Important Limitations and Next Steps

The information presented has significant limitations:

- **Incomplete Data:** The search results do not contain a full Safety Data Sheet. Critical information, such as toxicological data, full first-aid measures, ecological information, and disposal considerations, is missing.
- **Non-Authoritative Source:** The primary source is a chemical supplier's product page [1], which is less reliable than an official SDS from a manufacturer or a regulatory body.

For safe laboratory work, you must obtain a complete and current Safety Data Sheet directly from the chemical manufacturer before using **4-Octadecylaniline**.

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References

1. Cas 114235-67-5,4-OCTADECYLANILINE 97 [lookchem.com]
2. ANILINE - CAMEO Chemicals - NOAA [cameochemicals.noaa.gov]

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